

trans-3-Heptene: Structural Dynamics, Spectroscopic Identification, and Stereoselective Synthesis[1][2]

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Compound of Interest

Compound Name: *trans*-3-Heptene

CAS No.: 68476-39-1

Cat. No.: B7770532

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Executive Summary

trans-3-Heptene (CAS: 14686-14-7) represents a fundamental structural motif in organic chemistry, serving as a critical model for understanding steric strain, orbital interactions, and stereospecific reactivity in acyclic alkenes.[1][2][3] Unlike its *cis* (Z) counterpart, the *trans* (E) isomer exhibits unique thermodynamic stability and spectroscopic signatures driven by the anti-periplanar arrangement of its alkyl substituents.[1][2][3] This guide provides a rigorous technical analysis of **trans-3-heptene**, detailing its molecular architecture, definitive spectroscopic identification, and high-fidelity synthetic protocols for research and drug development applications.[1][2][3]

Molecular Architecture & Stereochemical Definition[1][2][3]

Structural Parameters

The defining feature of **trans-3-heptene** is the rigid carbon-carbon double bond at the C3 position.^{[1][2][3]} The molecule adopts a planar geometry around the

hybridized carbons, but the trans configuration minimizes steric repulsion between the ethyl (C1-C2) and propyl (C5-C7) groups.^{[1][2]}

- Configuration: (E)-3-Heptene.

- Symmetry:

(approximate local symmetry at the double bond), though the whole molecule is

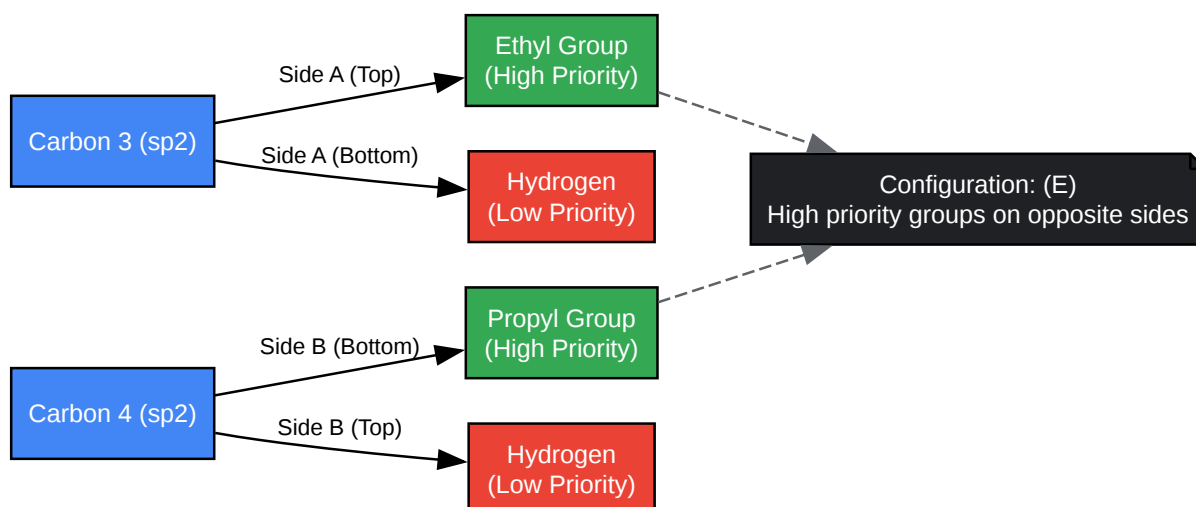
due to the unequal chain lengths (ethyl vs. propyl).^{[1][2][3]}

- Bond Angles: The C-C=C angles are expanded beyond the ideal 120° (typically ~124-125°) due to the repulsion between the vinyl hydrogen and the alkyl group on the same carbon (vicinal steric strain), although this is less severe than in the cis isomer.^{[1][2][3]}

Stereochemical Assignment (CIP Rules)

The assignment of the E (Entgegen) configuration follows the Cahn-Ingold-Prelog (CIP) priority rules.

- Focus on C3: Attached are a Hydrogen (H) and an Ethyl group (-CH₂CH₃).^{[1][2][3]}
 - Priority: -CH₂CH₃ > -H.^{[1][2][3]}
- Focus on C4: Attached are a Hydrogen (H) and a Propyl group (-CH₂CH₂CH₃).^{[1][2][3]}
 - Priority: -CH₂CH₂CH₃ > -H.^{[1][2][3]}
- Orientation: The high-priority groups (Ethyl and Propyl) are on opposite sides of the double bond reference plane.^{[1][2][3]}



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Figure 1: Cahn-Ingold-Prelog (CIP) priority assignment logic for (E)-3-heptene.

Spectroscopic Fingerprinting

Distinguishing **trans-3-heptene** from cis-3-heptene is critical in synthesis and quality control.^[1]
^[2]^[3] The following parameters are definitive.

Nuclear Magnetic Resonance (¹H NMR)

The scalar coupling constant (

) between the vicinal vinyl protons is the gold standard for assignment.^[1]^[2]^[3]

Parameter	Value	Causality
Chemical Shift ()	5.3 – 5.5 ppm	Deshielding due to magnetic anisotropy of the -bond.[1][2][3]
Coupling Constant ()	15.0 – 16.0 Hz	The Karplus relationship dictates that anti-periplanar protons (180° dihedral angle) have maximal orbital overlap, resulting in a large value.[2]
Comparison to cis	cis Hz	cis protons have a 0° dihedral angle, leading to weaker coupling.[1][2][3]

Infrared Spectroscopy (FT-IR)

IR offers a rapid check for isomeric purity without the need for deuterated solvents.[1][2][3]

- C-H Out-of-Plane Bending (Trans): A strong, diagnostic band appears at 960–970 cm⁻¹. [1][2][3] This "trans-alkene wag" is absent in the cis isomer.[1][2][3]
- C=C Stretch: Weak absorption at ~1670 cm⁻¹. [1][2][3] In trans-alkenes, the dipole moment change across the bond is minimal due to the pseudo-centrosymmetric nature, making this peak significantly weaker than in cis-alkenes.[1][2][3]

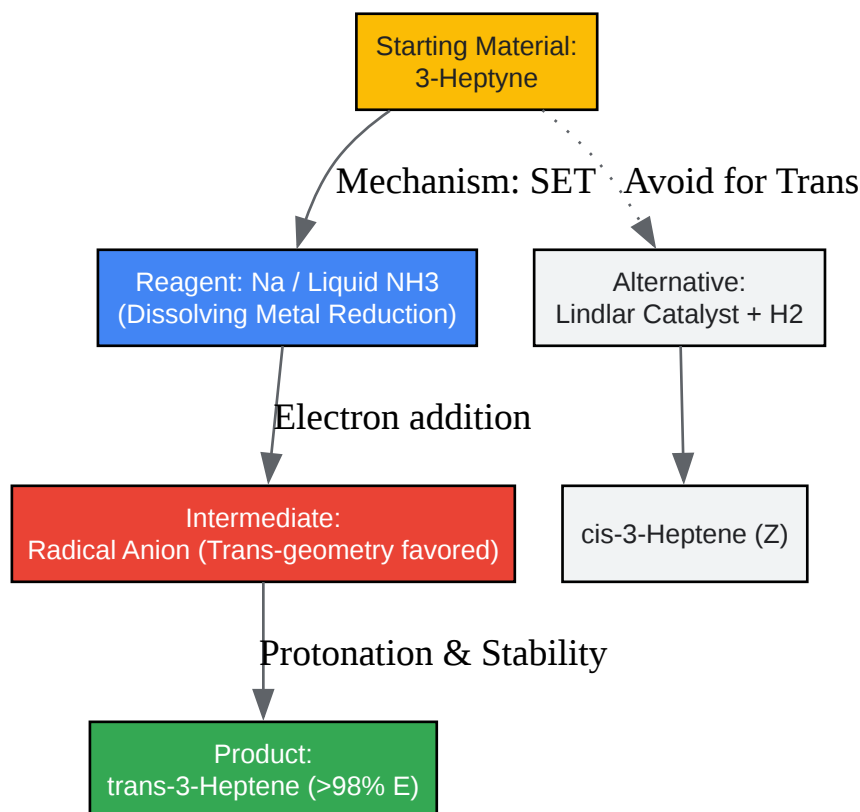
Synthetic Pathways & Stereocontrol[1][2]

To obtain high-purity **trans-3-heptene**, thermodynamic control or specific mechanistic pathways must be utilized.[1][2][3] Direct elimination often yields mixtures.[1][2][3]

The Dissolving Metal Reduction (Birch Conditions)

The most reliable method for generating trans-alkenes from internal alkynes (3-heptyne) is reduction with sodium or lithium in liquid ammonia.[1][2][3]

- Mechanism: Single Electron Transfer (SET).[1][2][3]
- Stereoselectivity: The reaction proceeds through a radical anion intermediate.[1][2][3] The trans geometry is favored because the intermediate vinylic radical equilibrates to the lower-energy trans configuration to minimize repulsion between the alkyl groups before protonation.[1][2][3]



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Figure 2: Stereodivergent synthesis of 3-heptene isomers.

Experimental Protocol: Synthesis of trans-3-Heptene

Objective: Selective reduction of 3-heptyne to **trans-3-heptene**. Scale: 50 mmol.

Reagents & Equipment[1][2]

- Substrate: 3-Heptyne (4.8 g, 50 mmol).

- Reductant: Sodium metal (2.5 g, ~110 mmol, 2.2 eq).[1][2][3]
- Solvent: Liquid Ammonia (~100 mL), anhydrous THF (20 mL).
- Quench: Solid Ammonium Chloride ().
- Setup: 3-neck round bottom flask, dry ice/acetone condenser, nitrogen inlet.

Step-by-Step Methodology

- Condensation: Assemble the apparatus and flush with . Cool the flask in a dry ice/acetone bath (-78°C). Condense ammonia gas into the flask until ~100 mL of liquid is collected.
- Solvation: Add small pieces of clean sodium metal to the liquid ammonia. The solution will turn a deep, vibrant blue (solvated electrons).[1][2][3] Stir for 10 minutes to ensure complete dissolution.
- Addition: Dissolve 3-heptyne in anhydrous THF (20 mL) to prevent freezing. Add this solution dropwise to the blue sodium/ammonia mixture over 15 minutes.
 - Observation: The blue color should persist.[1][2][3] If it fades to white/grey, add small amounts of additional sodium until the blue color remains.[1][2][3]
- Reflux: Remove the cooling bath and allow the ammonia to reflux (using the cold finger condenser) for 2-3 hours. The trans selectivity is determined during this equilibration phase. [1][2][3]
- Quenching: Carefully add solid in small portions to quench the excess sodium. The blue color will disappear.[1][2][3]
- Evaporation: Remove the condenser and allow the ammonia to evaporate overnight under a stream of nitrogen (into a fume hood scrubbed trap).

- Workup: Partition the residue between water (50 mL) and pentane (3 x 30 mL). Wash the combined organic layers with brine, dry over

, and filter.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Purification: Distill the crude liquid at atmospheric pressure. Collect the fraction boiling at 95–96°C.

Self-Validation Check:

- Take an aliquot for

¹H NMR.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Pass Criteria: Vinyl region shows a multiplet at 5.4 ppm with

Hz.[\[1\]](#)[\[2\]](#)[\[3\]](#) Absence of peaks at 5.3 ppm with

Hz (cis).[\[1\]](#)[\[2\]](#)[\[3\]](#)

Reactivity Profile: Stereospecific Epoxidation[\[1\]](#)[\[3\]](#)

In drug development, alkenes are often precursors to chiral centers.[\[1\]](#)[\[2\]](#)[\[3\]](#) The reaction of **trans-3-heptene** with m-CPBA (meta-chloroperoxybenzoic acid) illustrates stereochemical conservation.[\[1\]](#)[\[2\]](#)[\[3\]](#)

- Reaction Type: Concerted syn-addition.[\[1\]](#)[\[2\]](#)[\[3\]](#)
- Outcome: The stereochemical relationship of the substituents in the alkene is retained in the epoxide.[\[1\]](#)[\[3\]](#)
- Product: trans-2-ethyl-3-propyloxirane.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Because the starting material is achiral (but pro-chiral) and the reagent (m-CPBA) is achiral, the product will be a racemic mixture of the (2R, 3R) and (2S, 3S) enantiomers.[\[1\]](#)[\[2\]](#)

Reactant	Reagent	Transition State	Product Stereochemistry
trans-3-Heptene	m-CPBA	Butterfly Mechanism (Concerted)	trans-Epoxyde (Racemic)
cis-3-Heptene	m-CPBA	Butterfly Mechanism (Concerted)	cis-Epoxyde (Racemic)

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